

# Benzyltrimethylammonium tribromide structure and properties

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## Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B1630916*

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## Abstract

**Benzyltrimethylammonium tribromide** (BTMABr<sub>3</sub>) is a versatile and highly efficient reagent in organic synthesis. This technical guide provides a comprehensive overview of its structure, physicochemical properties, synthesis, and diverse applications. Detailed experimental protocols for its use as a brominating and oxidizing agent are presented, alongside crucial safety and handling information. This document aims to serve as a core resource for researchers, chemists, and professionals in drug development seeking to leverage the unique advantages of BTMABr<sub>3</sub> in their work.

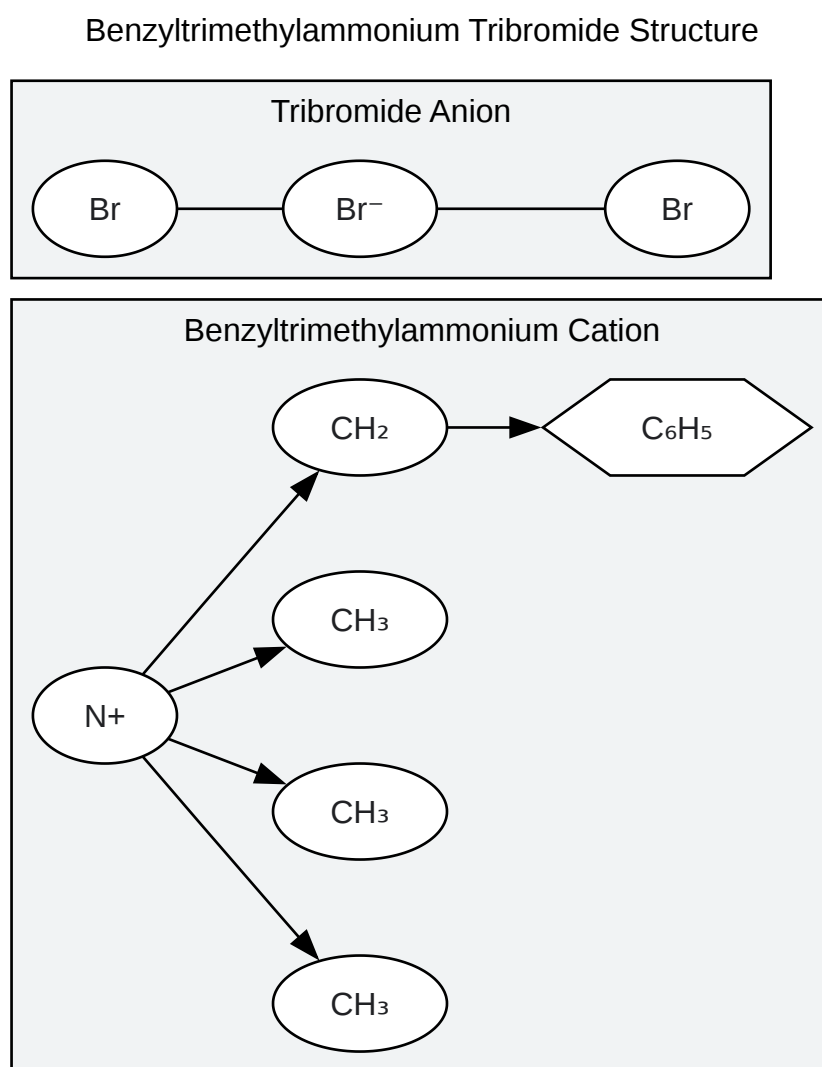
## Introduction

**Benzyltrimethylammonium tribromide** is a quaternary ammonium salt that serves as a solid, stable, and easy-to-handle source of bromine.[1] It has gained significant attention as a valuable reagent in organic chemistry, offering a safer and more convenient alternative to liquid bromine.[2] Its applications span a wide range of transformations, including the bromination of aromatic compounds, alkenes, and ketones, as well as the mild oxidation of various functional groups.[1][3] Furthermore, it acts as an effective phase-transfer catalyst, enhancing reaction rates and yields in multiphasic systems.[4] This guide will delve into the fundamental aspects of BTMABr<sub>3</sub>, providing practical information for its effective utilization in a laboratory setting.

## Structure and Physicochemical Properties

The structure of **benzyltrimethylammonium tribromide** consists of a benzyltrimethylammonium cation and a tribromide anion. The positive charge on the quaternary nitrogen is balanced by the negative charge of the tribromide ion.

Molecular Structure:



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Caption: Chemical structure of **Benzyltrimethylammonium Tribromide**.

## Quantitative Data

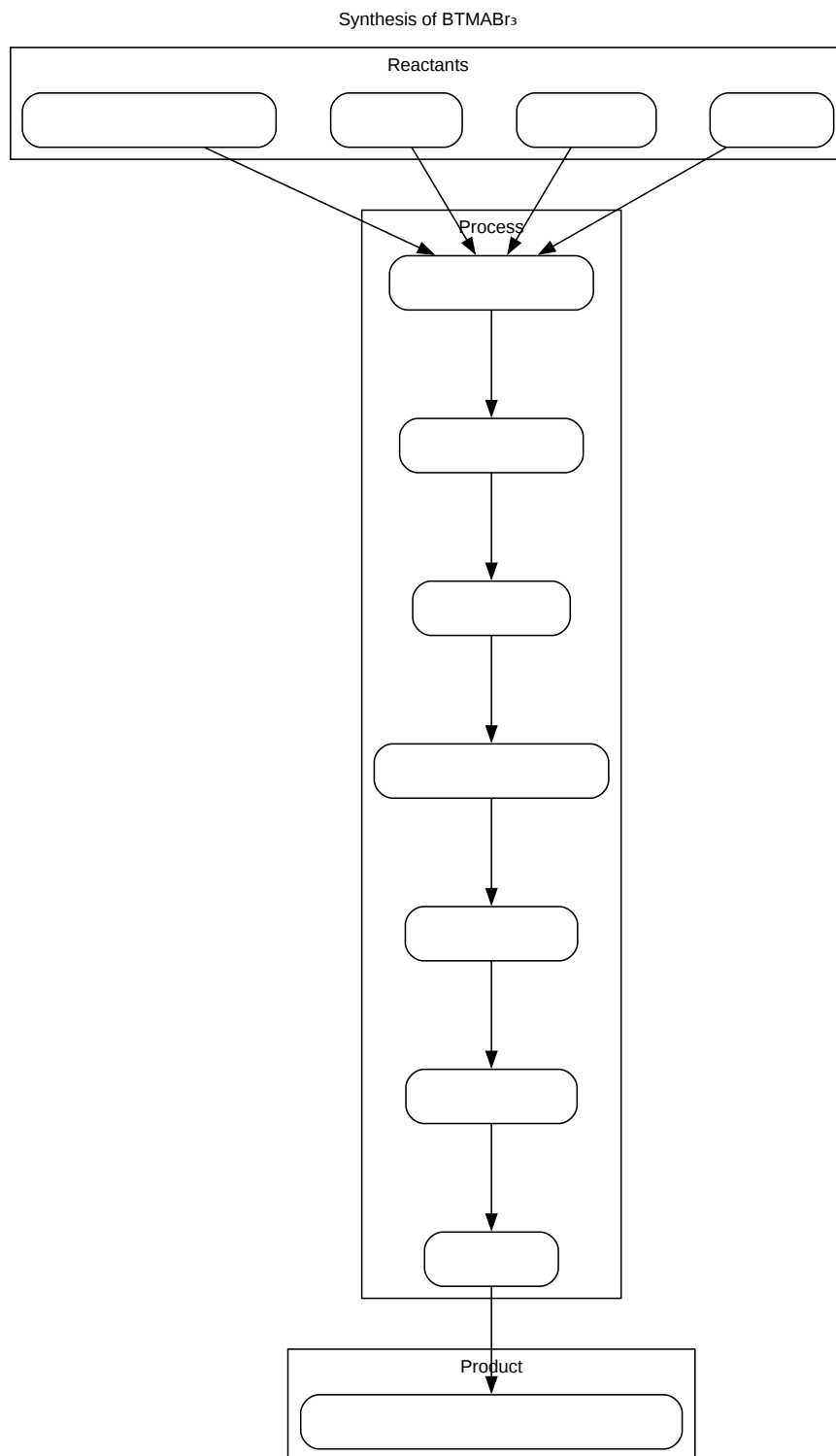
A summary of the key physicochemical properties of **benzyltrimethylammonium tribromide** is presented in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	111865-47-5	<a href="#">[4]</a> , <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> NBr <sub>3</sub>	<a href="#">[4]</a> , <a href="#">[5]</a>
Molecular Weight	389.96 g/mol	<a href="#">[4]</a> , <a href="#">[5]</a>
Appearance	Orange to dark yellow crystalline powder	<a href="#">[4]</a> , <a href="#">[3]</a>
Melting Point	99-105 °C	<a href="#">[4]</a> , <a href="#">[3]</a>
Purity	97-101%	<a href="#">[4]</a> ,
Solubility	Soluble in polar solvents like water and alcohols.	<a href="#">[6]</a>

## Synthesis of Benzyltrimethylammonium Tribromide

**Benzyltrimethylammonium tribromide** can be synthesized through a straightforward and efficient procedure. The most common method involves the reaction of benzyltrimethylammonium chloride with sodium bromate and hydrobromic acid.

## Synthesis Workflow



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Caption: Workflow for the synthesis of **Benzyltrimethylammonium Tribromide**.

## Detailed Experimental Protocol

This protocol is adapted from the procedure described by Kajigaeshi et al.

Materials:

- Benzyltrimethylammonium chloride (11.1 g, 60 mmol)
- Sodium bromate (4.5 g, 30 mmol)
- Hydrobromic acid (47%, 180 mmol)
- Water (100 ml)
- Dichloromethane (200 ml)
- Magnesium sulfate
- Dichloromethane-ether (10:1) mixture for recrystallization

Procedure:

- In a suitable flask, dissolve benzyltrimethylammonium chloride and sodium bromate in water.
- While stirring at room temperature, add hydrobromic acid to the solution.
- A solid will precipitate out of the solution.
- Extract the precipitated solid with four 50 ml portions of dichloromethane.
- Combine the organic layers and dry over magnesium sulfate.
- Evaporate the solvent in vacuo to obtain a residue.
- Recrystallize the residue from a dichloromethane-ether (10:1) mixture to yield orange crystals of **benzyltrimethylammonium tribromide**.<sup>[7]</sup>

## Applications in Organic Synthesis

**Benzyltrimethylammonium tribromide** is a versatile reagent with numerous applications in organic synthesis, primarily as a brominating agent and a mild oxidizing agent.

## Bromination Reactions

BTMABr<sub>3</sub> is an effective reagent for the bromination of a variety of organic compounds, including phenols, anilines, and alkenes.[8]

General Reaction: The reaction of phenols with BTMABr<sub>3</sub> in a mixture of dichloromethane and methanol at room temperature yields polybrominated phenols in good yields.[9]

Detailed Experimental Protocol:

- Dissolve the phenol in a dichloromethane-methanol solvent system.
- Add **benzyltrimethylammonium tribromide** to the solution.
- Stir the reaction mixture for 1 hour at room temperature.[9]
- Upon completion, the polybromophenol product can be isolated using standard work-up procedures.

BTMABr<sub>3</sub> can be used as an alternative to molecular bromine for the synthesis of 2-aminobenzothiazoles from aryl thioureas (Hugerschhoff reaction).[10][11] This method offers better control over stoichiometry and minimizes aromatic bromination side products.[10]

Detailed Experimental Protocol:

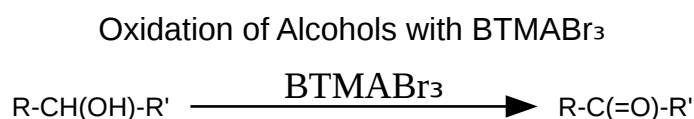
- The aryl thiourea is reacted with a stoichiometric amount of **benzyltrimethylammonium tribromide**. [10]
- The reaction can be carried out in a suitable solvent such as acetic acid.[12]
- The 2-aminobenzothiazole product is formed through electrophilic attack of bromine followed by cyclization.[10]

## Oxidation Reactions

BTMABr<sub>3</sub> also functions as a mild oxidizing agent for various functional groups.

**Benzyltrimethylammonium tribromide** can oxidize primary and secondary alcohols to the corresponding aldehydes and ketones.[1][13]

General Reaction Scheme:



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Caption: General scheme for the oxidation of alcohols.

Detailed Experimental Protocol (for Benzyl Alcohol):

- The oxidation of benzyl alcohol is typically carried out in a solvent mixture of acetic acid and water (1:1, v/v).[14]
- The reaction is performed under pseudo-first-order conditions with an excess of the alcohol over BTMABr<sub>3</sub>. [14]
- The progress of the reaction can be monitored by observing the decrease in the concentration of BTMABr<sub>3</sub> spectrophotometrically at 354 nm.[14]
- The reaction yields the corresponding benzaldehyde.[14]

## Safety and Handling

**Benzyltrimethylammonium tribromide** is a hazardous chemical and should be handled with appropriate safety precautions.

## Hazard Identification

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- Harmful if swallowed, in contact with skin, or if inhaled.[7]

## Recommended Handling Procedures

- Handle in a well-ventilated place.[4]
- Wear suitable protective clothing, including gloves and eye/face protection.[4]
- Avoid formation of dust and aerosols.[4]
- Keep away from heat and sources of ignition.[4]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[4]

## First Aid Measures

- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen.[4]
- In case of skin contact: Take off contaminated clothing immediately and wash off with soap and plenty of water.[4]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[4]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[4]

## Conclusion

**Benzyltrimethylammonium tribromide** is a powerful and versatile reagent in the arsenal of synthetic organic chemists. Its solid nature, stability, and ease of handling make it a superior choice over traditional brominating agents in many applications. This guide has provided a



comprehensive overview of its properties, synthesis, and key applications, complete with detailed experimental protocols to facilitate its use in research and development. By adhering to the outlined safety procedures, researchers can safely and effectively harness the potential of this valuable compound.

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